

Chemical stability and degradation of 4-Hydroxy-2-methylbenzenesulfonic acid ammonium

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzenesulfonic acid ammonium

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An In-depth Technical Guide on the Chemical Stability and Degradation of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical stability and degradation of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium**. Due to the limited availability of direct studies on this specific ammonium salt, this guide synthesizes information from studies on closely related aromatic sulfonic acids, including benzenesulfonic acid, toluenesulfonic acid, and phenolsulfonic acids, to infer its likely stability profile. The guide covers potential degradation pathways, including hydrolysis, photolysis, and thermolysis, and provides general experimental protocols for assessing the stability of such compounds. This document is intended to be a valuable resource for researchers and professionals involved in the development and handling of pharmaceuticals and related chemical entities.

Introduction

4-Hydroxy-2-methylbenzenesulfonic acid ammonium is an organic chemical compound that finds relevance as an impurity in certain pharmaceutical preparations, such as Policresulen. Understanding its chemical stability and degradation pathways is crucial for ensuring the quality, safety, and efficacy of any drug product it may be associated with. This guide aims to provide a detailed technical overview of its stability profile by examining the behavior of analogous aromatic sulfonic acids.

Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO ₄ S	--INVALID-LINK--
Molecular Weight	205.23 g/mol	--INVALID-LINK--
IUPAC Name	4-hydroxy-2-methylbenzenesulfonic acid;azane	--INVALID-LINK--
Synonyms	Ammonium 4-hydroxy-2-methylbenzenesulfonate, m-Cresol-4-sulfonic acid ammonium salt	--INVALID-LINK--

Chemical Stability and Degradation

Based on available Material Safety Data Sheets (MSDS), **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** is considered stable under recommended storage conditions, which typically include a cool, well-ventilated area away from direct sunlight and ignition sources.[1] However, like other aromatic sulfonic acids, it is susceptible to degradation under various stress conditions.

Hydrolytic Degradation

The hydrolysis of aromatic sulfonic acids is influenced by pH and temperature. While specific kinetic data for **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** is not readily available, studies on related compounds provide insights. The hydrolysis of benzenesulfonamides, for instance, is catalyzed by acid.[2] The sulfonate group on the aromatic ring can be susceptible to cleavage under certain conditions.

Photolytic Degradation

Aromatic compounds are often susceptible to photodegradation. Studies on phenolsulfonic acids have shown that they can be degraded by UV irradiation.[3] The photochemical degradation of 2-phenylbenzimidazole-5-sulfonic acid, a sunscreen agent, proceeds via direct and indirect photolysis, with pathways including desulfonation and cleavage of the benzimidazole ring.[4][5] It is plausible that **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** could undergo similar degradation upon exposure to light, potentially leading to hydroxylation of the aromatic ring or cleavage of the sulfonate group.

Thermal Degradation

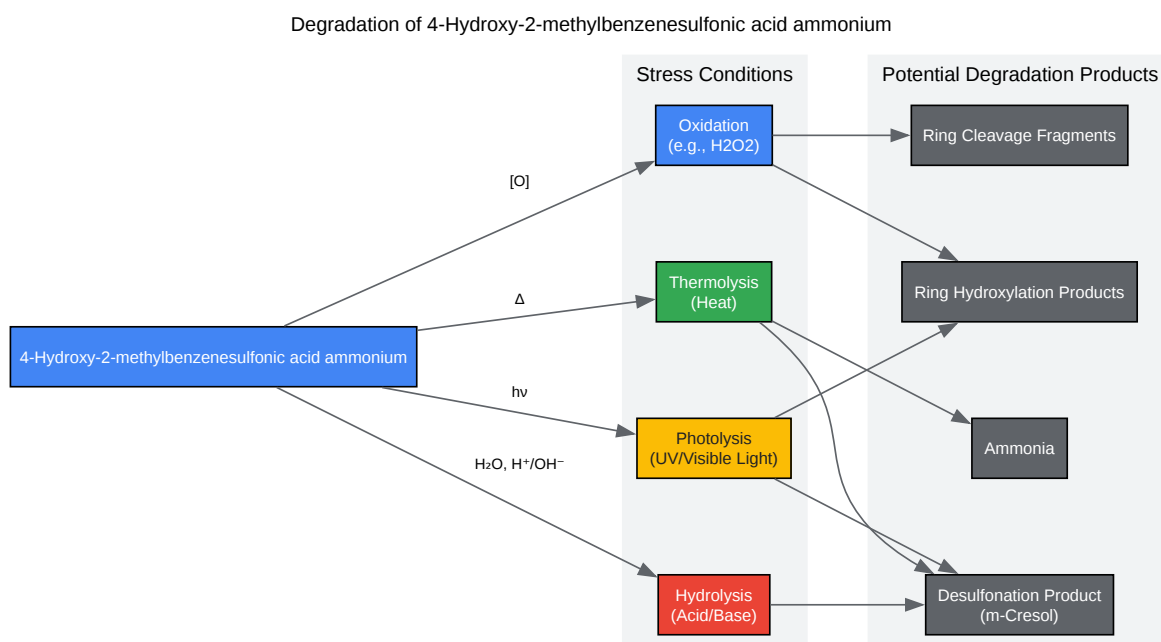
Thermal stability is a critical parameter for chemical compounds. Aromatic sulfonic acids generally exhibit a range of thermal stabilities. Some studies indicate that the thermal decomposition of certain aromatic sulfonic acids can begin at temperatures around 150-200°C.[2] For ammonium salts, thermal decomposition can be complex. The thermal decomposition of ammonium sulfate, for example, proceeds in stages, initially forming ammonium bisulfate and ammonia, followed by further decomposition at higher temperatures to nitrogen, ammonia, sulfur dioxide, and water.[6] It is anticipated that **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** would decompose upon heating, likely releasing ammonia and leading to the degradation of the sulfonic acid moiety.

Oxidative Degradation

Oxidative degradation is another potential pathway. The oxidation of phenol sulfonic acid in aqueous solution has been investigated using advanced oxidation processes like UV/H₂O₂ and Photo-Fenton, which generate highly reactive hydroxyl radicals.[3] These radicals can attack the aromatic ring, leading to hydroxylation and eventual mineralization.

Potential Degradation Pathways

Based on the chemistry of related compounds, the following degradation pathways for **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** can be postulated.



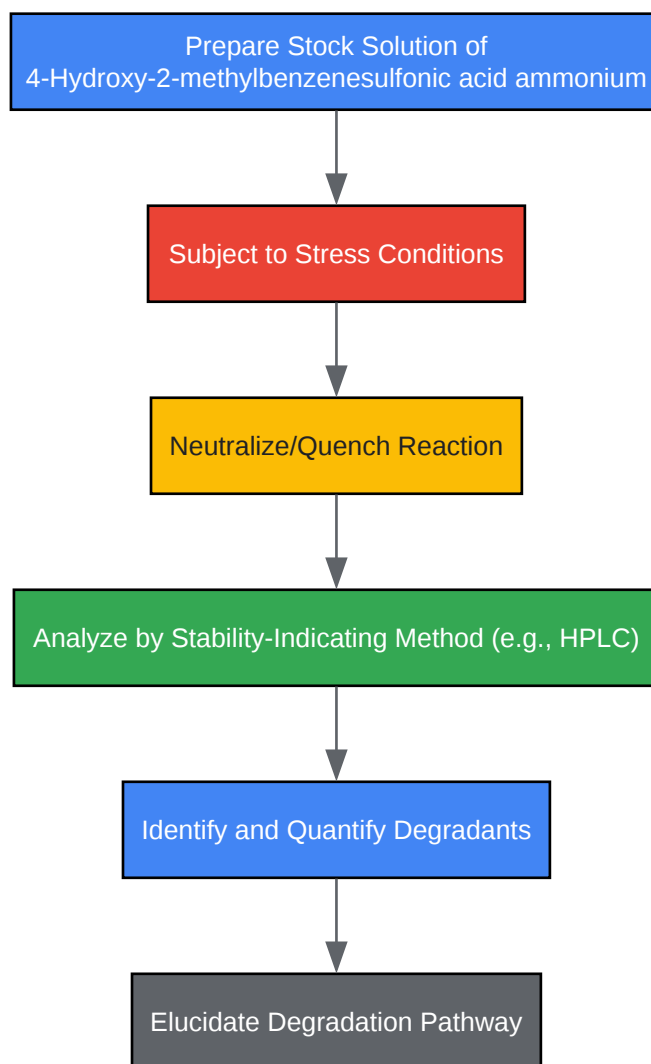
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Caption: Postulated degradation pathways of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium**.

Experimental Protocols for Stability Assessment

To rigorously assess the chemical stability of **4-Hydroxy-2-methylbenzenesulfonic acid ammonium**, a series of forced degradation studies should be conducted. These studies are essential for identifying potential degradants and developing stability-indicating analytical methods.^{[7][8][9][10][11][12]}

General Workflow for Forced Degradation Studies



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Caption: General workflow for conducting forced degradation studies.

Detailed Methodologies

5.2.1. Hydrolytic Degradation

- Acid Hydrolysis:
 - Prepare a solution of the compound in a suitable solvent (e.g., water or methanol).
 - Add an equal volume of 0.1 M to 1 M hydrochloric acid.

- Incubate the solution at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24-48 hours).
- At specified time points, withdraw aliquots, neutralize with a suitable base (e.g., sodium hydroxide), and dilute to a suitable concentration for analysis.
- Base Hydrolysis:
 - Prepare a solution of the compound in a suitable solvent.
 - Add an equal volume of 0.1 M to 1 M sodium hydroxide.
 - Incubate and sample as described for acid hydrolysis.
 - Neutralize aliquots with a suitable acid (e.g., hydrochloric acid) before analysis.
- Neutral Hydrolysis:
 - Dissolve the compound in water.
 - Incubate and sample as described above.

5.2.2. Oxidative Degradation

- Prepare a solution of the compound in a suitable solvent.
- Add a solution of hydrogen peroxide (e.g., 3-30% v/v).
- Store the solution at room temperature, protected from light, for a defined period.
- Withdraw aliquots at specified time points for analysis.

5.2.3. Photolytic Degradation

- Expose a solution of the compound in a transparent container to a light source that provides both UV and visible light (as per ICH Q1B guidelines).
- Simultaneously, keep a control sample in the dark at the same temperature.

- Sample both the exposed and control solutions at appropriate time intervals for analysis.

5.2.4. Thermal Degradation

- Solid State: Place a known amount of the solid compound in a controlled temperature and humidity chamber (e.g., 60°C/75% RH).
- Solution State: Heat a solution of the compound at a controlled temperature (e.g., 60°C).
- Sample at various time points for analysis.

Analytical Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is typically the method of choice for analyzing the samples from forced degradation studies.^[1] The method should be capable of separating the parent compound from all potential degradation products.

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate) and an organic solvent (e.g., acetonitrile or methanol) is often employed to achieve good separation.
- Detection: A photodiode array (PDA) detector is recommended to assess peak purity and to obtain UV spectra of the parent compound and any degradants.
- Validation: The analytical method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust.

Conclusion

While specific stability data for **4-Hydroxy-2-methylbenzenesulfonic acid ammonium** is scarce in the public domain, a comprehensive understanding of its potential degradation can be inferred from the behavior of structurally similar aromatic sulfonic acids. This guide provides a framework for assessing its stability and outlines the experimental protocols necessary for conducting forced degradation studies. Such studies are indispensable for ensuring the quality and safety of any pharmaceutical product where this compound may be present as an impurity.


Further experimental work is required to definitively establish the degradation pathways and kinetics for this specific molecule.

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